

Methylene blue (trihydrate) solubility in water and ethanol

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Compound of Interest

Compound Name: Methylene blue (trihydrate)

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An In-Depth Technical Guide to the Solubility of **Methylene Blue (Trihydrate)** in Water and Ethanol

Introduction

Methylene blue, chemically known as methylthioninium chloride, is a cationic thiazine dye with a history of use in a broad spectrum of scientific and medical applications.^[1] In its common solid form, it exists as a dark green crystalline powder with a bronze-like luster, often as a trihydrate ($C_{16}H_{18}ClN_3S \cdot 3H_2O$).^{[2][3][4][5]} Its utility spans from a biological stain in histology and microbiology to a redox indicator and a therapeutic agent for conditions like methemoglobinemia and cyanide poisoning.^{[2][4]} For researchers, scientists, and drug development professionals, a thorough understanding of its solubility characteristics in common laboratory solvents is fundamental for the preparation of stock solutions, experimental design, and formulation development. This guide provides a detailed overview of the solubility of **methylene blue (trihydrate)** in water and ethanol, supported by experimental protocols and a visualization of its key pharmacodynamic pathway.

Quantitative Solubility Data

The solubility of **methylene blue (trihydrate)** is dependent on the solvent and the temperature. The following tables summarize the reported solubility data in water and ethanol from various sources.

Table 1: Solubility of Methylene Blue (Trihydrate) in Water

Solubility Value	Temperature (°C)	Source Citation
4 g / 100 mL	Not Specified	[2] [3] [6]
40 g / L	20	[7]
4.36 g / 100 mL	25	[1] [7]
43.6 g / L	25	[8]
4.36 g / 100 g	20	[9]

Table 2: Solubility of Methylene Blue (Trihydrate) in Ethanol

Solubility Value	Temperature (°C)	Notes	Source Citation
~1.54 g / 100 mL	Room Temperature	Calculated from 1:65 g/mL ratio	[7]
1.3 g / 100 g	20	[9]	
~3.3 mg / mL	Not Specified	[7] [10]	
Sparingly Soluble	Not Specified	Qualitative description	[2] [8]

Experimental Protocol for Solubility Determination

A reliable and widely accepted method for determining the solubility of a compound like methylene blue is the shake-flask technique.[\[7\]](#) This method establishes the equilibrium solubility of a solute in a solvent at a controlled temperature.

Objective

To determine the equilibrium solubility of **methylene blue (trihydrate)** in a specified solvent (e.g., water, ethanol) at a constant temperature.

Materials

- **Methylene Blue (trihydrate)** powder
- Solvent of interest (e.g., deionized water, absolute ethanol)
- Analytical balance
- Temperature-controlled orbital shaker or incubator
- Centrifuge
- Chemically inert syringe filters (e.g., PTFE)
- Volumetric flasks and pipettes
- UV-Vis Spectrophotometer
- Cuvettes

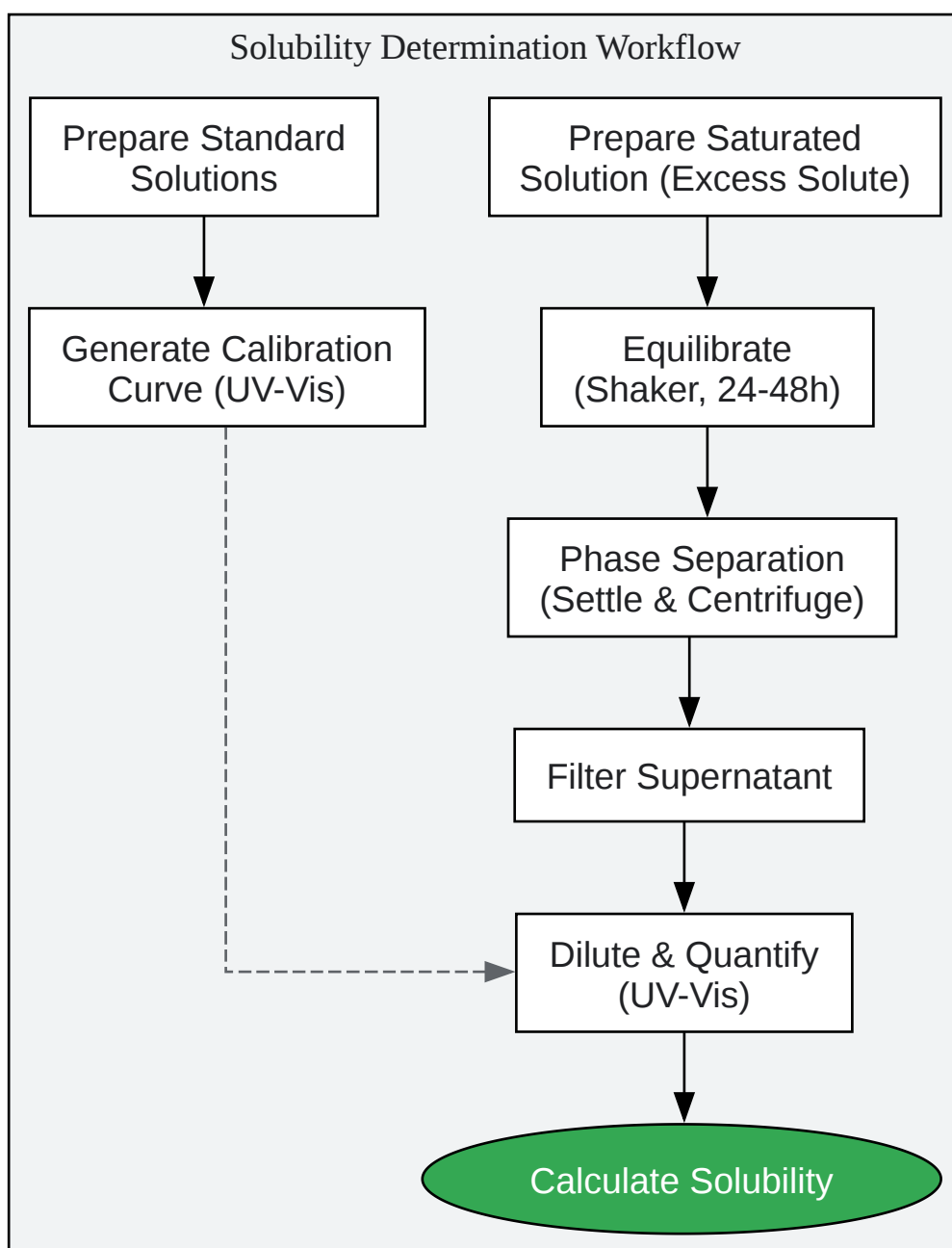
Methodology

- **Preparation of Standard Solutions:** A series of standard solutions of methylene blue with known concentrations are prepared in the selected solvent.
- **Generation of Calibration Curve:** The absorbance of each standard solution is measured at methylene blue's maximum absorbance wavelength (λ_{max} , ~665 nm) using a UV-Vis spectrophotometer. A calibration curve of absorbance versus concentration is then plotted.
- **Preparation of a Saturated Solution:** An excess amount of methylene blue powder is added to a known volume of the solvent in a sealed container (e.g., a glass vial). The presence of undissolved solid is crucial to ensure that the solution reaches saturation.^[7]
- **Equilibration:** The container is placed in a temperature-controlled shaker and agitated for a sufficient period (e.g., 24-48 hours) to allow the solution to reach equilibrium.^[7]
- **Phase Separation:** After the equilibration period, the container is allowed to stand to let the excess solid settle.^[7] To further separate the solid and liquid phases, the solution is centrifuged.^[7]

- Filtration: The supernatant is carefully withdrawn and filtered through a syringe filter to remove any remaining undissolved micro-particles.[\[7\]](#)
- Quantification: The filtered saturated solution is accurately diluted to bring its concentration within the linear range of the previously generated calibration curve. The absorbance of this diluted sample is then measured.
- Calculation: Using the equation from the calibration curve, the concentration of the diluted sample is determined. This value is then used to calculate the concentration of the original, undiluted saturated solution, which represents the solubility.

Data Reporting

The final solubility should be expressed in standard units such as g/L, mg/mL, or mol/L, with the specific temperature clearly stated.[\[7\]](#)

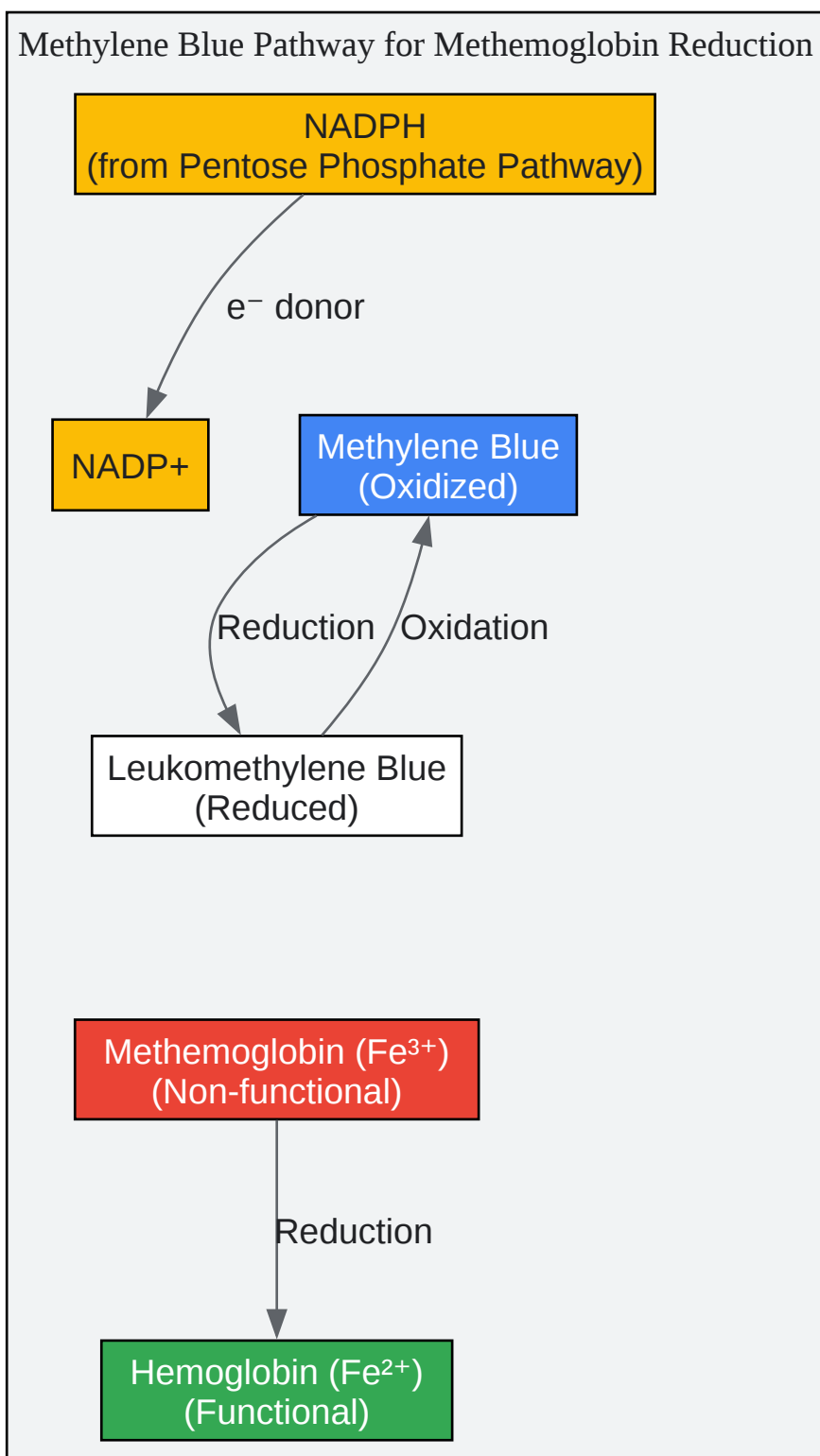


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Caption: Workflow for determining dye solubility using the shake-flask method.

Methylene Blue Pharmacodynamics: Methemoglobin Reduction

Methylene blue is the primary antidote for methemoglobinemia, a condition where hemoglobin is oxidized to methemoglobin (MetHb), rendering it unable to transport oxygen.[4][11] The therapeutic action of methylene blue relies on the pentose phosphate pathway (PPP) within erythrocytes.[11][12] In this pathway, NADPH acts as an electron donor to reduce methylene blue into its colorless form, leukomethylene blue.[11] Leukomethylene blue then non-enzymatically reduces MetHb (Fe^{3+}) back to functional hemoglobin (Fe^{2+}), while being re-oxidized to methylene blue, thus acting as a catalytic intermediate.[11]



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Caption: The cyclical redox mechanism of methylene blue in treating methemoglobinemia.

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